

Section 1: Core Principles and Physicochemical Profile

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *ADA disodium salt*

Cat. No.: *B1521844*

[Get Quote](#)

N-(2-Acetamido)iminodiacetic acid, commonly known as ADA, is a zwitterionic buffer first described by Norman Good and his colleagues in the 1960s.^[1] Developed to provide stable pH environments for biochemical studies, ADA is particularly valuable for its buffering capacity in the physiologically relevant pH range of 6.0 to 7.2.^{[1][2][3]} The disodium salt form (CAS 41689-31-0) is the most frequently utilized variant in laboratory settings due to its significantly enhanced aqueous solubility over the free acid form.^{[4][5]}

Beyond its primary function as a biological buffer, **ADA disodium salt** is also an effective chelating agent, capable of forming stable complexes with divalent metal cations such as calcium (Ca^{2+}), copper (Cu^{2+}), and zinc (Zn^{2+}).^[6] This dual-functionality—pH stabilization and metal ion sequestration—makes it a versatile and indispensable tool for researchers, scientists, and drug development professionals. Its applications range from protein isolation and enzyme assays to cell culture and analytical chemistry.^{[6][7][8]}

Physicochemical Data

The fundamental properties of **ADA disodium salt** are summarized below. This data is critical for accurate preparation of solutions and for understanding its behavior in experimental systems.

Property	Value	Source(s)
CAS Number	41689-31-0	[3][7][9][10][11][12]
Molecular Formula	C ₆ H ₈ N ₂ Na ₂ O ₅	[7][10][12]
Molecular Weight	234.12 g/mol	[3][7][10]
Synonyms	N-(2-Acetamido)-2-iminodiacetic acid disodium salt, N-(Carbamoylmethyl)iminodiacetic acid disodium salt	[3][10][12]
Appearance	White crystalline powder	[12][13]
pKa (25 °C)	6.6 (for the free acid)	[3][14]
Useful pH Range	6.0 - 7.2	[2][3]
Solubility in Water	Highly soluble; 0.5 g/mL	[3][13]
Storage	Room temperature (18 to 25°C), away from light	[10][11][12]

Section 2: Core Mechanisms of Action

Understanding the chemical principles behind ADA's functionality is key to its effective application. Its utility is rooted in two distinct but complementary mechanisms: pH buffering and metal ion chelation.

The Principle of pH Buffering

As a "Good's buffer," ADA is designed to be chemically and enzymatically stable, exhibit minimal interference in biological processes, and have a pKa value near neutrality. Its buffering action stems from the protonation and deprotonation of its secondary amine group. Within its effective pH range (6.0-7.2), it can absorb or release protons (H⁺) to resist significant changes in pH, which is critical for maintaining the structural integrity and function of proteins, enzymes, and cells *in vitro*.

The Chemistry of Metal Ion Chelation

Similar to the well-known chelator EDTA, ADA possesses multiple carboxyl and amine groups that can donate electron pairs to form coordinate bonds with metal ions.[\[15\]](#) This action effectively sequesters metal ions, preventing them from participating in undesirable reactions such as catalyzing the degradation of active ingredients or inhibiting enzymatic activity.[\[15\]](#)[\[16\]](#) [\[17\]](#) This property is particularly valuable in experiments where the presence of stray metal ions could compromise the results.

Caption: Fig 1. Chelation of a divalent metal ion (M^{2+}) by ADA.

Section 3: Key Applications in Research & Drug Development

The dual properties of **ADA disodium salt** enable its use in a wide array of sophisticated applications, making it a staple reagent in both basic research and industrial R&D.

Biochemical and Enzymatic Assays

In enzyme kinetics and other biochemical assays, maintaining a stable pH is paramount for reliable and reproducible results. ADA is an excellent choice for assays involving enzymes that are active around neutral pH. Furthermore, its ability to chelate divalent cations can be leveraged as an experimental control. For instance, it can be used to create metal-free conditions to study the metal-dependency of a particular enzyme or protein function.[\[13\]](#)

Cell Culture Systems

ADA disodium salt is used as a buffer component in various cell culture media.[\[8\]](#)[\[18\]](#) It helps maintain physiological pH, which is crucial for cell viability, growth, and differentiation. Its chelating properties also contribute to a more defined culture environment by sequestering potentially cytotoxic heavy metal ions that may be present as contaminants in media components or water.

Protein Isolation and Characterization

During protein purification, ADA is often included in lysis and purification buffers.[\[7\]](#) It serves two primary purposes: stabilizing the pH to prevent protein denaturation and chelating metal

ions that could otherwise promote proteolytic degradation or oxidation of sensitive amino acid residues. This ensures a higher yield of intact, functional protein.

Advanced Research in Cellular Signaling

An emerging application for **ADA disodium salt** is in the study of cellular signaling pathways involving adenosine.^[13] The enzyme adenosine deaminase (ADA) breaks down adenosine. By acting as a substrate for this enzyme, **ADA disodium salt** can be used to manipulate cellular adenosine levels, allowing researchers to investigate the downstream effects on processes like cell growth, immune function, and differentiation.^[13]

Section 4: Practical Laboratory Protocols & Procedures

Protocol: Preparation of a 0.5 M ADA Buffer Stock Solution (pH 7.0)

This protocol describes a self-validating method for preparing a standardized 0.5 M stock solution of ADA buffer, a common starting concentration for subsequent dilutions.

Materials & Equipment:

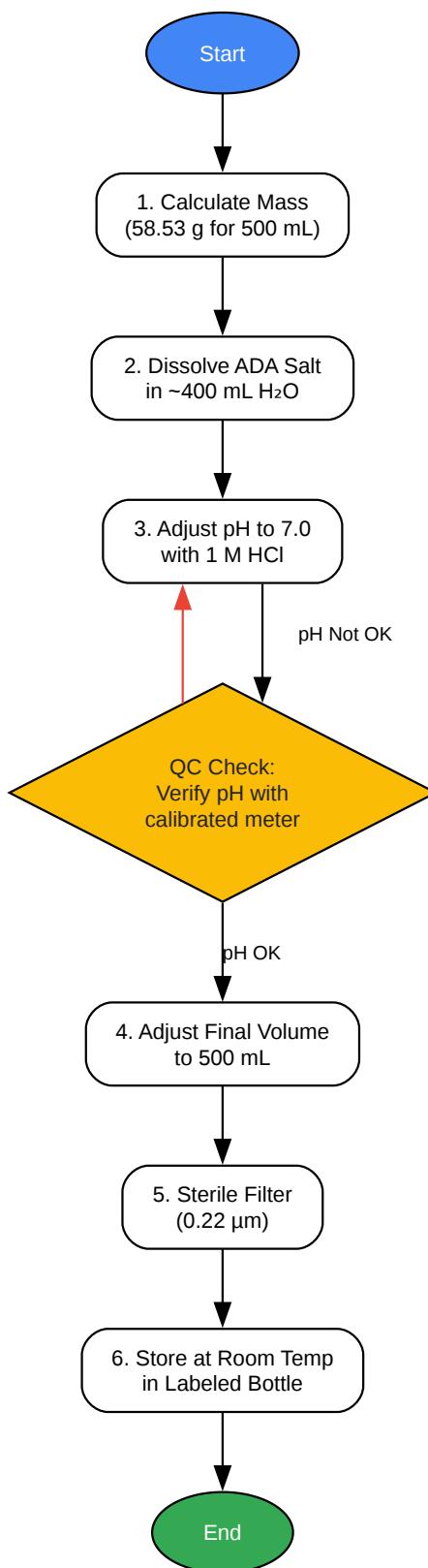
- **ADA Disodium Salt** (CAS 41689-31-0)
- High-purity, nuclease-free water
- 1 M HCl and 1 M NaOH for pH adjustment
- Calibrated pH meter
- Stir plate and magnetic stir bar
- Graduated cylinders and a volumetric flask
- Sterile 0.22 μ m filter unit
- Sterile storage bottle

Step-by-Step Methodology:

- Calculate Required Mass: To prepare 500 mL of a 0.5 M solution, calculate the mass of **ADA disodium salt** needed:
 - Mass (g) = Molarity (mol/L) × Volume (L) × Molecular Weight (g/mol)
 - Mass (g) = 0.5 mol/L × 0.5 L × 234.12 g/mol = 58.53 g
- Dissolution:
 - Add approximately 400 mL of high-purity water to a beaker with a magnetic stir bar.
 - Place the beaker on a stir plate and slowly add the 58.53 g of **ADA disodium salt** while stirring. The powder is highly soluble in water.[3][13]
- pH Adjustment (Self-Validation Step):
 - Once the powder is fully dissolved, immerse the calibrated pH meter electrode into the solution.
 - The initial pH of the disodium salt solution will be alkaline.
 - Carefully titrate the solution by adding 1 M HCl dropwise while continuously monitoring the pH. The goal is to reach a final pH of 7.0.
 - Causality Note: Precise pH adjustment is the most critical step. The buffering capacity of the solution is optimal only when the pH is set correctly relative to its pKa of 6.6.
- Final Volume Adjustment:
 - Once the target pH of 7.0 is stable, carefully transfer the solution to a 500 mL volumetric flask.
 - Add high-purity water to bring the final volume precisely to the 500 mL mark.
 - Cap and invert the flask several times to ensure thorough mixing.

- Sterilization and Storage:

- For applications requiring sterility (e.g., cell culture), pass the buffer solution through a 0.22 μ m sterile filter unit into a sterile storage bottle.
- Label the bottle clearly with the contents ("0.5 M ADA Buffer, pH 7.0"), preparation date, and your initials.
- Store the solution at room temperature.[\[10\]](#)[\[11\]](#)[\[12\]](#)

[Click to download full resolution via product page](#)

Caption: Fig 2. Workflow for preparing a 0.5 M ADA buffer solution.

Safety, Handling, and Storage

While **ADA disodium salt** is not classified as a hazardous substance, standard laboratory safety practices should always be followed.[19]

- Personal Protective Equipment (PPE): Wear safety glasses and gloves when handling the powder to avoid irritation.[3]
- Handling: Avoid creating dust. Use in a well-ventilated area. Wash hands thoroughly after handling.[20]
- Storage: Store the solid compound in a tightly sealed container in a dry place at room temperature (18-25°C).[11][12] Aqueous solutions are stable at room temperature, but for long-term storage, refrigeration (2-8°C) can be considered to prevent microbial growth.

Section 5: Conclusion

ADA disodium salt (CAS 41689-31-0) is a high-value reagent whose utility extends far beyond its original design as a simple biological buffer. Its dual-action capability to both stabilize pH and sequester metal ions provides researchers with a robust tool to enhance the reliability, reproducibility, and validity of a wide range of experimental systems. From foundational enzyme kinetics to advanced cell signaling studies, a thorough understanding of its physicochemical properties and mechanisms of action empowers scientists and drug developers to leverage its full potential in their research endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(2-Acetamido)iminodiacetic acid | 26239-55-4 [chemicalbook.com]
- 2. biofargo.com [biofargo.com]
- 3. ADA 41689-31-0 [sigmaaldrich.com]

- 4. Is EDTA and EDTA disodium salt the same - HUBEI NEW DESHENG MATERIALS TECHNOLOGY CO., LTD. [hbdsbio.com]
- 5. researchgate.net [researchgate.net]
- 6. Wholesale ADA DISODIUM SALT CAS:41689-31-0 Manufacturers and Suppliers | XINDAO [xindaobiotech.com]
- 7. scbt.com [scbt.com]
- 8. ADA Disodium Salt Buffer extrapure, 98% - 25g | Sura Cell [suracell.com]
- 9. calpaclab.com [calpaclab.com]
- 10. calpaclab.com [calpaclab.com]
- 11. biobasic.com [biobasic.com]
- 12. watson-int.com [watson-int.com]
- 13. Buy ADA disodium salt | 41689-31-0 [smolecule.com]
- 14. N-(2-Acetamido)Iminodiacetic Acid | C6H10N2O5 | CID 117765 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. What is the mechanism of Disodium edetate? [synapse.patsnap.com]
- 16. sciencelab.co.ke [sciencelab.co.ke]
- 17. annexechem.com [annexechem.com]
- 18. ADA buffer, disodium salt | Electro-Molecular Discovery Bio [emdbio.com]
- 19. chemscience.com [chemscience.com]
- 20. bio-protech.com.tw [bio-protech.com.tw]
- To cite this document: BenchChem. [Section 1: Core Principles and Physicochemical Profile]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1521844#ada-disodium-salt-cas-number-41689-31-0>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com